

# 1-Cyclopentylpiperazine CAS number 21043-40-3

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## Compound of Interest

Compound Name: **1-Cyclopentylpiperazine**

Cat. No.: **B042781**

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An In-depth Technical Guide to **1-Cyclopentylpiperazine** (CAS: 21043-40-3)

This technical guide provides a comprehensive overview of **1-Cyclopentylpiperazine**, a versatile chemical intermediate. It is intended for researchers, scientists, and professionals in drug development and medicinal chemistry. This document details the compound's physicochemical properties, synthesis protocols, applications, and safety information.

## Physicochemical Properties

**1-Cyclopentylpiperazine** is an organic compound featuring a piperazine ring substituted with a cyclopentyl group.<sup>[1][2]</sup> Its physical state can vary from a colorless to light yellow liquid to a white or pale yellow solid, depending on purity and ambient temperature.<sup>[1][2][3]</sup>

Table 1: Physicochemical Data for **1-Cyclopentylpiperazine**

Property	Value	Source(s)
CAS Number	21043-40-3	<a href="#">[1]</a> <a href="#">[3]</a>
Molecular Formula	C <sub>9</sub> H <sub>18</sub> N <sub>2</sub>	<a href="#">[1]</a> <a href="#">[3]</a>
Molecular Weight	154.25 - 154.26 g/mol	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Appearance	Clear, colorless to light yellow liquid; may also appear as a white or pale yellow solid/lump.	<a href="#">[1]</a> <a href="#">[3]</a>
Melting Point	25 °C / 94-98 °C (Note: Significant variation reported)	<a href="#">[1]</a>
Boiling Point	105 °C / 11 mmHg; 118-120 °C / 13 mmHg	<a href="#">[5]</a>
Density (Predicted)	0.989 ± 0.06 g/cm <sup>3</sup>	<a href="#">[1]</a>
Flash Point	95.7 °C	<a href="#">[1]</a>
pKa (Predicted)	9.28 ± 0.10	<a href="#">[1]</a>
Refractive Index	1.5000 to 1.5040	<a href="#">[1]</a>
Solubility	Slightly soluble in water; Soluble in organic solvents (e.g., ethers, alcohols, ketones).	<a href="#">[1]</a>

## Synthesis and Experimental Protocols

**1-Cyclopentylpiperazine** is valuable as a pharmaceutical intermediate and can be synthesized efficiently from readily available materials.[\[5\]](#) A common industrial method involves the catalytic hydrogen reduction of piperazine and cyclopentanone.[\[5\]](#)

## Experimental Protocol: Reductive Amination Synthesis

A prevalent method for synthesizing **1-Cyclopentylpiperazine** is through the reductive amination of cyclopentanone with piperazine.[\[5\]](#)

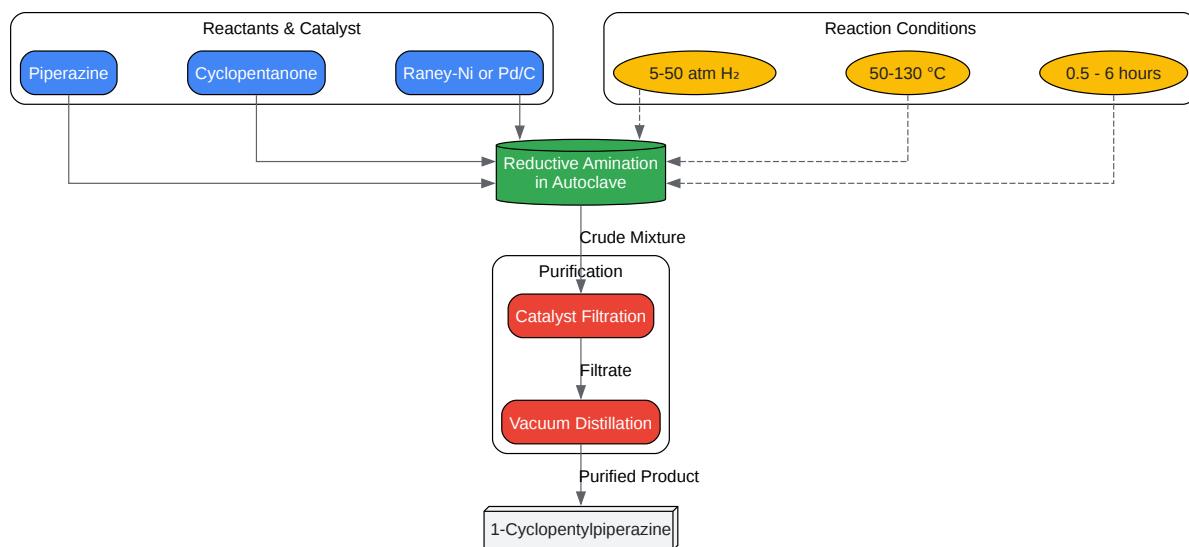
Objective: To synthesize **1-Cyclopentylpiperazine** in high yield from piperazine and cyclopentanone.[\[5\]](#)

Materials:

- Piperazine
- Cyclopentanone
- Hydrogenation Catalyst (e.g., Raney-Nickel or Palladium on carbon)[\[5\]](#)
- Solvent (optional, e.g., Toluene)[\[5\]](#)
- Pressurized Hydrogenation Reactor (Autoclave)

Methodology:

- Charging the Reactor: A pressurized reactor is charged with piperazine, cyclopentanone (in a molar ratio of 1:0.5 to 1:1.5), the chosen hydrogenation catalyst (e.g., 2-50 wt% Raney-Nickel based on piperazine), and an optional solvent like toluene.[\[5\]](#)
- Reaction Conditions: The reactor is sealed and pressurized with hydrogen gas to a pressure of 5-50 atm.[\[5\]](#) The mixture is heated to a temperature between 50-130 °C.[\[5\]](#)
- Reaction Monitoring: The reaction is allowed to proceed for 30 minutes to 6 hours.[\[5\]](#) Hydrogen consumption is monitored, and additional hydrogen is supplied as needed to maintain pressure. The reaction is considered complete when hydrogen consumption ceases.[\[5\]](#)
- Work-up and Purification: After cooling and depressurizing the reactor, the reaction mixture is filtered to remove the catalyst.[\[5\]](#) The resulting filtrate is then subjected to distillation under reduced pressure to isolate the pure **1-Cyclopentylpiperazine** product.[\[5\]](#) A yield of approximately 70% or higher can be achieved with this method.[\[5\]](#)



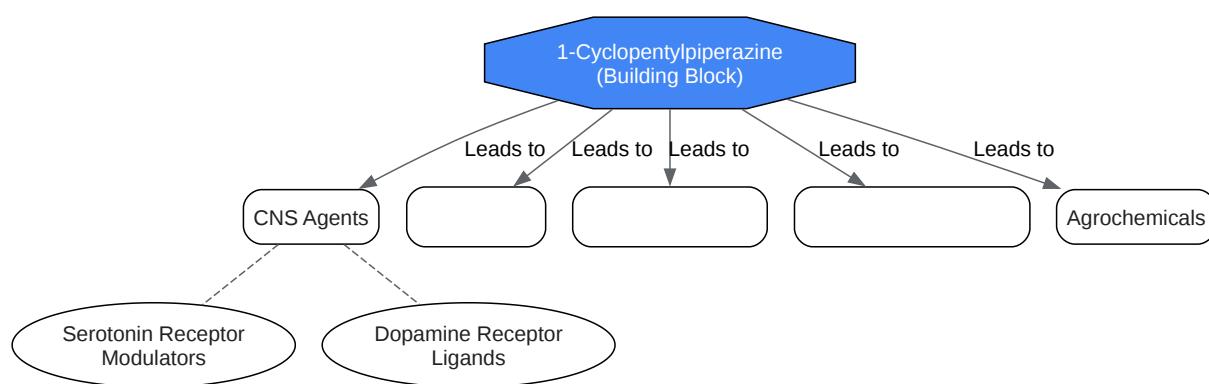
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Caption: Synthesis workflow for **1-Cyclopentylpiperazine**.

## Applications in Research and Drug Development

**1-Cyclopentylpiperazine** is a key building block in medicinal chemistry, primarily serving as an intermediate in the synthesis of diverse pharmaceutical agents.<sup>[3][5][6]</sup> Its structure is incorporated into molecules targeting a range of biological systems.

- **Neurological Disorders:** The compound is extensively used in the development of medications targeting the central nervous system.<sup>[3]</sup> It is a precursor for selective serotonin receptor modulators, which are investigated for treating conditions like anxiety and depression.<sup>[3]</sup> Its derivatives have also been studied for their interaction with dopamine receptors.<sup>[2]</sup>
- **H3 Receptor Antagonists:** It is used to synthesize quinoline derivatives that act as histamine H3 receptor antagonists, a class of drugs with potential applications in treating neurological and cognitive disorders.<sup>[7]</sup>
- **Estrogen Receptor Modulators:** The scaffold has been employed in the preparation of novel estrogen receptor modulators.<sup>[7]</sup>
- **Antibacterial Agents:** A notable application is in the synthesis of rifamycin derivatives, such as 3-(4-cyclopentyl-1-piperazinyl)iminomethylrifamycin SV, which has demonstrated potent antibacterial activity against *Mycobacterium tuberculosis*.<sup>[8]</sup>
- **Other Uses:** Beyond pharmaceuticals, it finds application in the synthesis of agrochemicals and as a reference standard in analytical chemistry.<sup>[1][3]</sup>



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Caption: Applications of **1-Cyclopentylpiperazine** in synthesis.

## Safety and Handling

While a full toxicological profile has not been thoroughly investigated, available data indicates that **1-Cyclopentylpiperazine** should be handled with care, following standard laboratory safety protocols.[\[1\]](#)[\[9\]](#) It is classified as an irritant and may be harmful upon exposure.[\[1\]](#)[\[4\]](#)

Table 2: GHS Hazard Information for **1-Cyclopentylpiperazine**

Hazard Statement	Code	Description	Source(s)
Skin Corrosion/Irritation	H315	Causes skin irritation	<a href="#">[4]</a>
Serious Eye Damage/Irritation	H319	Causes serious eye irritation	<a href="#">[4]</a>
Specific Target Organ Toxicity	H335	May cause respiratory irritation	<a href="#">[10]</a>
Acute Toxicity (Oral)	H302	Harmful if swallowed	<a href="#">[4]</a>
Acute Toxicity (Dermal)	H312	Harmful in contact with skin	<a href="#">[4]</a>
Acute Toxicity (Inhalation)	H332	Harmful if inhaled	<a href="#">[4]</a>

### Recommended Precautions:

- Personal Protective Equipment (PPE): Wear suitable protective clothing, chemical-resistant gloves, and safety goggles or a face shield.[\[1\]](#)[\[10\]](#)
- Ventilation: Handle in a well-ventilated area or under a chemical fume hood to avoid inhalation of vapors or dust.[\[10\]](#)
- Handling: Avoid contact with skin, eyes, and clothing.[\[11\]](#) Wash hands thoroughly after handling.[\[11\]](#)

- First Aid: In case of contact with eyes, rinse immediately with plenty of water and seek medical advice.[\[1\]](#) If inhaled, move the person to fresh air.[\[10\]](#) If skin contact occurs, wash off with soap and plenty of water.[\[9\]](#) If swallowed, rinse mouth with water and consult a physician.[\[9\]](#)

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